

Quality Control Applications for N-Nitroso-Nifedipine Testing: Application Notes and Protocols

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Compound of Interest

Compound Name: *N-nitroso-nifedipine*

Cat. No.: *B16188478*

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Introduction

N-nitroso-nifedipine is a nitrosamine impurity of Nifedipine, a widely used calcium channel blocker for the treatment of hypertension and angina. Nitrosamine impurities are a class of compounds that are of significant concern to regulatory agencies and the pharmaceutical industry due to their potential carcinogenic properties. The formation of **N-nitroso-nifedipine** can occur through the reaction of the secondary amine group in the nifedipine molecule with nitrosating agents, such as nitrites, under certain conditions.

The presence of nitrosamine impurities in pharmaceutical products is strictly regulated. The United States Food and Drug Administration (FDA) has set an acceptable intake (AI) limit for **N-nitroso-nifedipine** at 1500 ng/day.^[1] Therefore, sensitive and validated analytical methods are crucial for the quality control of nifedipine-containing drug products to ensure patient safety.

These application notes provide detailed protocols for the detection and quantification of **N-nitroso-nifedipine** in pharmaceutical formulations, primarily focusing on High-Performance

Liquid Chromatography (HPLC) with UV detection and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

Analytical Methods for N-nitroso-nifedipine Detection

The choice of analytical method for **N-nitroso-nifedipine** testing depends on the required sensitivity and the complexity of the sample matrix.

- **High-Performance Liquid Chromatography with UV Detection (HPLC-UV):** This method is suitable for the routine quality control of Nifedipine drug substances and products where the concentration of the impurity is expected to be higher. It is a robust and widely available technique.
- **Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS):** This is the preferred method for trace-level quantification of **N-nitroso-nifedipine**. Its high sensitivity and selectivity make it ideal for detecting and quantifying the impurity at levels relevant to regulatory limits.

Data Presentation

The following tables summarize the typical quantitative data for the analytical methods described in this document. These values should be verified during method validation in the user's laboratory.

Table 1: HPLC-UV Method Performance Characteristics

Parameter	Typical Value
Limit of Detection (LOD)	0.05 µg/mL
Limit of Quantitation (LOQ)	0.15 µg/mL
Linearity Range	0.15 - 10 µg/mL
Recovery	95 - 105%
Precision (%RSD)	< 2.0%

Table 2: LC-MS/MS Method Performance Characteristics

Parameter	Typical Value
Limit of Detection (LOD)	0.01 ng/mL
Limit of Quantitation (LOQ)	0.03 ng/mL
Linearity Range	0.03 - 50 ng/mL
Recovery	90 - 110%
Precision (%RSD)	< 5.0%

Experimental Protocols

Protocol 1: HPLC-UV Method for N-nitroso-nifedipine in Nifedipine Tablets

This protocol is based on general HPLC methods for nifedipine and its impurities.

1. Instrumentation:

- High-Performance Liquid Chromatograph with a UV-Vis detector.
- Data acquisition and processing software.

2. Chromatographic Conditions:

- Column: C18, 4.6 mm x 250 mm, 5 µm particle size.
- Mobile Phase: Acetonitrile, methanol, and water (25:25:50, v/v/v).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: 235 nm.
- Injection Volume: 20 µL.

3. Preparation of Solutions:

- Standard Stock Solution of **N-nitroso-nifedipine** (100 µg/mL): Accurately weigh about 10 mg of **N-nitroso-nifedipine** reference standard and dissolve in 100 mL of methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to obtain concentrations ranging from 0.15 µg/mL to 10 µg/mL.
- Sample Preparation (from Nifedipine Tablets):
 - Weigh and finely powder not fewer than 20 tablets.
 - Accurately weigh a portion of the powder equivalent to 100 mg of Nifedipine into a 100 mL volumetric flask.
 - Add about 70 mL of methanol and sonicate for 15 minutes to dissolve the active ingredient.
 - Dilute to volume with methanol and mix well.
 - Centrifuge a portion of this solution at 4000 rpm for 10 minutes.
 - Filter the supernatant through a 0.45 µm nylon filter before injection.

4. Analysis:

- Inject the standard solutions to generate a calibration curve.
- Inject the sample solution.
- Quantify the amount of **N-nitroso-nifedipine** in the sample using the calibration curve.

Protocol 2: LC-MS/MS Method for Trace Quantification of N-nitroso-nifedipine in Nifedipine Tablets

This protocol is a highly sensitive method for detecting **N-nitroso-nifedipine** at very low levels.

1. Instrumentation:

- Liquid Chromatograph coupled with a triple quadrupole mass spectrometer.
- Data acquisition and processing software.

2. Chromatographic Conditions:

- Column: C18, 2.1 mm x 100 mm, 1.8 μ m particle size.
- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Gradient Elution:

Time (min)	%B
0.0	20
5.0	80
7.0	80
7.1	20

| 10.0 | 20 |

- Flow Rate: 0.3 mL/min.
- Column Temperature: 40 °C.
- Injection Volume: 5 μ L.

3. Mass Spectrometer Conditions:

- Ionization Mode: Electrospray Ionization (ESI), Positive.
- Multiple Reaction Monitoring (MRM) Transitions:

- **N-nitroso-nifedipine**: Precursor ion (m/z) 376.1 -> Product ion (m/z) 316.1 (Quantifier), 346.1 (Qualifier). Note: These are predicted transitions and should be optimized using a standard solution.
- Source Parameters: Optimize source temperature, gas flows, and ion spray voltage for maximum signal intensity.

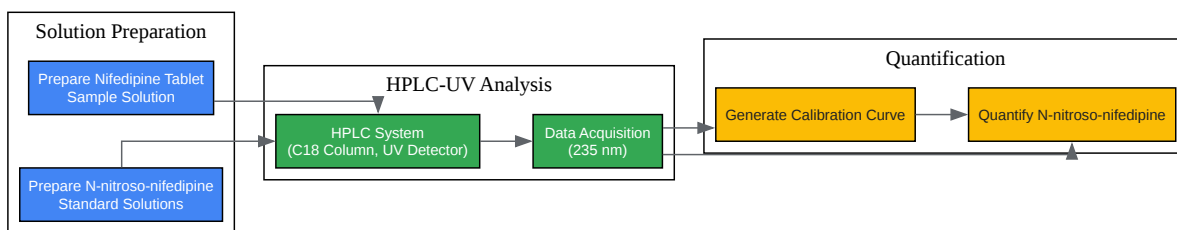
4. Preparation of Solutions:

- Standard Stock Solution of **N-nitroso-nifedipine** (1 µg/mL): Accurately weigh about 1 mg of **N-nitroso-nifedipine** reference standard and dissolve in 100 mL of methanol. Further dilute to obtain a 1 µg/mL stock solution.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with a 50:50 mixture of Mobile Phase A and B to obtain concentrations ranging from 0.03 ng/mL to 50 ng/mL.
- Sample Preparation (from Nifedipine Tablets):
 - Follow steps 1-4 from the HPLC-UV sample preparation.
 - Take 1 mL of the initial extract and dilute it 100-fold with the 50:50 mobile phase mixture.
 - Filter the diluted solution through a 0.22 µm PVDF filter before injection.

5. Analysis:

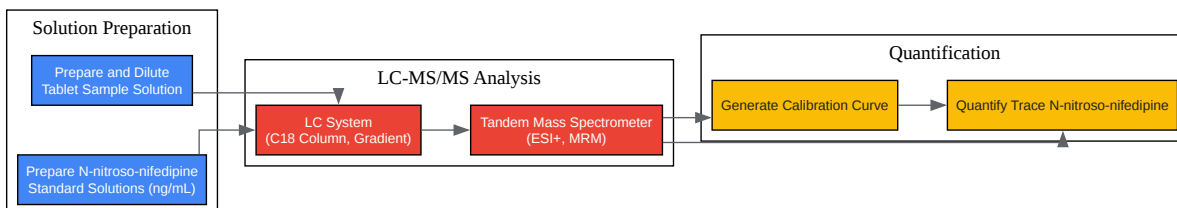
- Inject the standard solutions to generate a calibration curve.
- Inject the sample solution.
- Quantify the amount of **N-nitroso-nifedipine** in the sample using the calibration curve.

Mandatory Visualizations



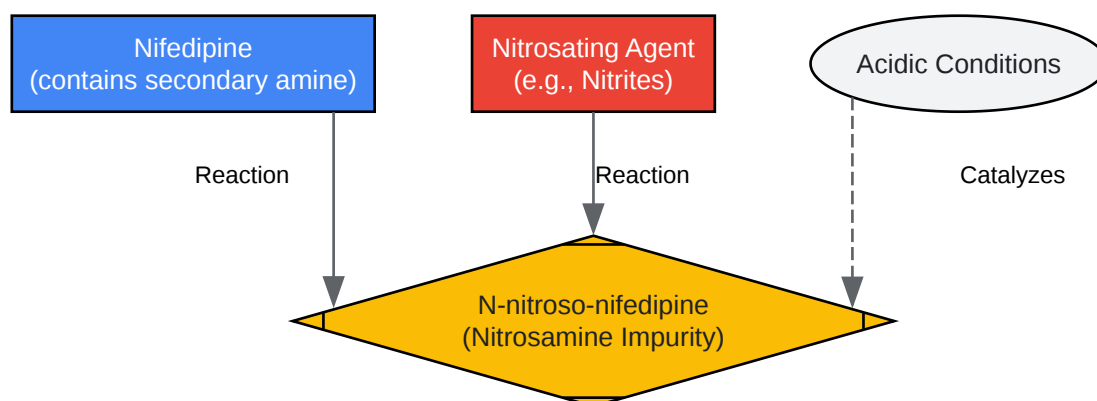
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Caption: Workflow for HPLC-UV analysis of **N-nitroso-nifedipine**.



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Caption: Workflow for LC-MS/MS analysis of **N-nitroso-nifedipine**.



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Caption: Formation pathway of **N-nitroso-nifedipine**.

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References

- 1. veeprho.com [veeprho.com]
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